Technical Support Center: Isoprene Oxidation & NOx Dependent Modeling

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Compound of Interest	
Compound Name:	*Isoprene*
CAS No.:	*9006-04-6*
Cat. No.:	*B3431383*

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Topic: Addressing the impact of NOx levels on **isoprene** oxidation models.

Introduction

Welcome to the Advanced Atmospheric Chemistry Support Center. This guide addresses the most critical variable in **isoprene** oxidation modeling: the Nitrogen Oxide (NOx) regime.

Isoprene (

) oxidation is non-linear. The transition from High-NOx (urban) to Low-NOx (pristine/remote) environments fundamentally alters the reaction pathway, changing products from Ozone/Nitrates to Hydroperoxides/Epoxides (SOA precursors). Most discrepancies between chamber experiments and models (like GEOS-Chem or MCM) stem from a failure to strictly define or maintain these regimes.

This guide provides troubleshooting workflows to diagnose regime-based errors in your experimental data and model parameters.

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Module 1: The Core Theory (Regime Bifurcation)

Q: Why does my model predict different products than my chamber data?

A: You are likely operating in the "Transition Regime" where neither pathway dominates, or your model definition of "Low NOx" does not match the experimental reality.

The fate of the **isoprene** peroxy radical (

) is determined by the competition between Nitric Oxide (

) and the Hydroperoxyl radical (

).

- High-NOx Pathway:

  reacts with

  . This fragments the carbon skeleton, producing Methyl Vinyl Ketone (MVK) and Methacrolein (MACR). It also produces **Isoprene** Nitrates (

  ), which sequester NOx.

- Low-NOx Pathway:

  reacts with

  to form **Isoprene** Hydroxy Hydroperoxides (ISOPOOH).[1] Crucially, ISOPOOH reacts with

  to form **Isoprene** Epoxydiols (IEPOX), the primary precursor for biogenic Secondary Organic Aerosol (SOA).[1][2]

If your chamber has even 1 ppb of background NO, it can suppress the Low-NOx pathway, killing IEPOX formation and lowering SOA yields [1].

Pathway Visualization

The following diagram illustrates the critical bifurcation point that must be correctly parameterized in your model.

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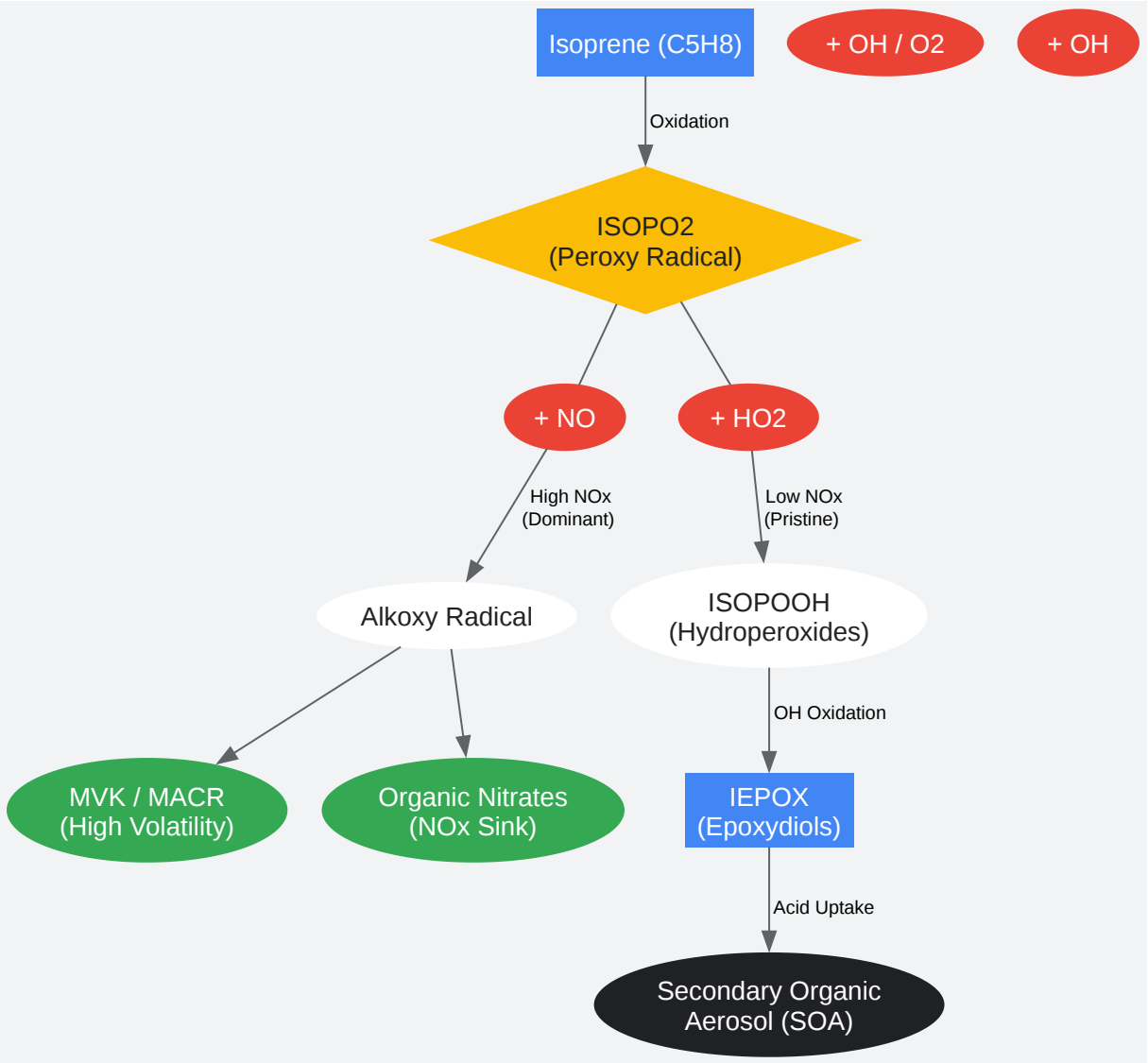

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Figure 1: The **Isoprene** Peroxy Radical Bifurcation.[1] Note the distinct endpoints: Volatile carbonyls (High NOx) vs. Aerosol precursors (Low NOx).

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Module 2: Experimental Troubleshooting

Q: My "Low-NOx" experiment shows high levels of MVK/MACR. Is my analytics system broken?

A: This is a common artifact known as Surface-Assisted Conversion. Even if you successfully suppressed NO in the chamber, your analytical instrument might be creating false data.

The Mechanism: ISOPOOH is thermally unstable. If you use a Proton Transfer Reaction Mass Spectrometer (PTR-MS) or a GC with a hot metal inlet, ISOPOOH will decompose on the metal surface into MVK and MACR before it reaches the detector.

Diagnostic Protocol:

- Check Inlet Temperature: Lower the inlet temperature of your sampling line. ISOPOOH decomposition is temperature-dependent.
- Use a "Cold" Trap: If using CIMS (Chemical Ionization Mass Spec), ensure the ionization region is not overheating the sample.
- Verify with Iodide-CIMS: Use Iodide (

) ionization CIMS.[3] It is "softer" and can detect ISOPOOH clusters intact without fragmenting them into MVK/MACR [3].

Q: How do I ensure my chamber is truly in a "Low-NOx" regime?

A: You must aggressively strip NOx. A standard "Zero Air" generator is often insufficient because **isoprene** oxidation is extremely sensitive to NO.

Self-Validating Protocol for Low-NOx:

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Step	Action	Scientific Rationale
1	H2O2 Injection	Use Hydrogen Peroxide ( ) photolysis as your OH source. This produces and simultaneously, pushing the equilibrium toward the pathway.
2	NOx Scrubbing	Pass sheath air through activated charcoal AND a chemical NOx scrubber (e.g., Purafil).
3	The "IEPOX Test"	Run a pilot experiment. If your IEPOX yield is <50% of the consumed isoprene carbon, you have background NO contamination (likely >100 ppt) [2].
4	Seed Acidity	For SOA studies, use acidified sulfate seeds.[4] IEPOX uptake is acid-catalyzed.[4][5][6] Neutral seeds will result in artificially low SOA mass, mimicking a "High NOx" result [2].

Module 3: Model Configuration & OH Recycling

Q: My model underestimates OH concentration during isoprene oxidation. What is missing?

A: You are likely missing the LIM1 (Leuven **Isoprene** Mechanism) / H-Shift chemistry.

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Older mechanisms (pre-2015) assumed **isoprene** oxidation purely consumed OH. However, we now know that under Low-NOx conditions,

radicals can undergo unimolecular isomerization (1,5-H or 1,6-H shifts). This process releases

radicals back into the system.

Impact: Ignoring this recycling can lead to an underestimation of OH by 20-40% in pristine environments [3].

Configuration Check (MCM/GEOS-Chem):

- MCM v3.3.1+: Ensure you are using version 3.3.1 or later. This version explicitly includes the Peeters et al. mechanisms for OH recycling [4].
- Parameter Tuning: If using a simplified box model, ensure the rate constant for

  isomerization (

) is active and competitive with

  at low NO levels.

Workflow: Debugging OH Budgets

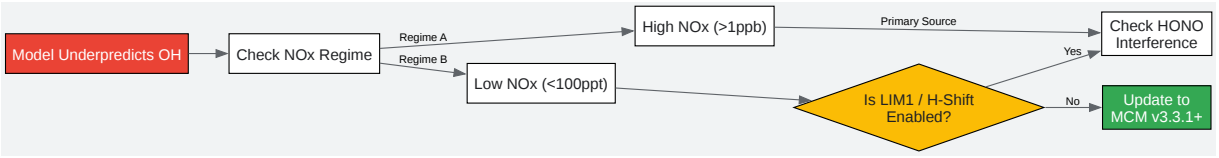

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Figure 2: Logic flow for diagnosing OH concentration discrepancies in **isoprene** models.

Module 4: Data Validation Reference

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Use this table to validate your experimental outputs against expected theoretical yields. If your data deviates significantly, consult the "Experimental Artifacts" section above.

Compound Class	Marker Species	Regime Indicator	Key Reference
Epoxides	IEPOX (cis/trans-)	Low NOx (Dominant)	Paulot et al. (2009) [1]
Hydroperoxides	ISOPOOH (1,2 & 4,3)	Low NOx (Precursor)	Wennberg et al. (2018) [3]
Carbonyls	MVK / MACR	High NOx (Dominant)	Jenkin et al. (2015) [4]
Nitrates	IHN (Isoprene Hydroxy Nitrates)	High NOx (Sink)	Teng et al. (2017) [5]
Aerosol	2-methyltetrols	Low NOx (via IEPOX)	Surratt et al. (2010) [2]

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